Troubleshooting Timirdine solubility issues in aqueous solutions

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Compound of Interest	
Compound Name:	*Timirdine*
CAS No.:	*100417-09-2*
Cat. No.:	*B027564*

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Technical Support Center: Timirdine Solubility Optimization

Part 1: Identity & Physicochemical Verification

CRITICAL DISAMBIGUATION: Before proceeding, confirm the chemical identity of your compound.

- Target Compound:**Timirdine** (Antipsychotic agent, 2-iminothiazolidine derivative).
  - CAS: 100417-09-2[1][2][3][4]
  - Structure:C9H10ClN3S (Contains a chlorophenyl ring and a thiazolidine moiety).
- Common Confusion: If you are working with Thymidine (Nucleoside, CAS 50-89-5) for cell cycle synchronization, STOP. This guide addresses the hydrophobic base **Timirdine**. Thymidine is water-soluble (~50 mg/mL); if you have issues with Thymidine, check for crystal polymorphism or temperature shock.

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Part 2: Root Cause Analysis (The "Why")

Users frequently report precipitation of **Timirdine** when diluting DMSO stocks into aqueous buffers (PBS/Media). This is not a user error but a thermodynamic inevitability governed by the molecule's structure.

1. Structural Hydrophobicity

Timirdine possesses a chloro-substituted phenyl ring coupled to a thiazolidine heterocycle. The chlorine atom increases lipophilicity (LogP estimated > 2.5), and the planar aromatic system facilitates strong crystal lattice packing (π-π stacking), requiring significant energy to break the lattice during dissolution.

2. pH-Dependent Solubility (The pKa Trap)

Timirdine contains a 2-imino group (basic).

- At Neutral pH (7.4): The molecule exists predominantly in its uncharged (free base) form, which has poor aqueous solubility (< 0.1 mg/mL).
- At Acidic pH (< 5.0): The imine nitrogen becomes protonated, forming a cationic salt. This charged species is highly soluble because hydration energy overcomes lattice energy.

The Crash Mechanism: When you dilute a **Timirdine**-DMSO stock into pH 7.4 PBS, the "solvent power" drops, and the pH forces the molecule into its neutral, insoluble state. This results in immediate "crashing out" (turbidity).

Part 3: Troubleshooting Workflows

Workflow A: The "Salt Switch" (For Aqueous Buffers)

Best for: In vitro binding assays, analytical standards.

The Logic: Instead of fighting the water, change the molecule. Converting the free base to a hydrochloride or mesylate salt in situ increases solubility by 100-1000x.

Protocol:

- Weighing: Weigh the **Timirdine** free base powder.

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- Acidification: Do not add water yet. Add 0.1M HCl (1 molar equivalent relative to **Timirdine**).
  - Calculation: If MW = 227.7 g/mol .[4] For 10 mg (44 µmol), add 440 µL of 0.1M HCl.
- Dissolution: Vortex. The solution should become clear as the protonated species forms.
- Dilution: Slowly dilute with water or buffer.
  - Warning: If you dilute into a strong buffer (like 100mM PBS) that raises pH back to >7.0, precipitation may re-occur. Keep the final pH slightly acidic (pH 5.5–6.0) if the assay permits.

Workflow B: The Co-Solvent Step-Down (For Cell Culture)

Best for: Cellular assays where DMSO < 0.5% is required.

The Logic: Create a "solubility bridge" using miscible organic solvents to prevent the "solvent shock" precipitation.

Protocol:

- Primary Stock: Dissolve **Timirdine** in 100% DMSO to 50 mM. (Sonicate at 37°C if necessary).
- Intermediate Dilution (Critical Step): Do not pipette 1 µL of stock directly into 1 mL of media.
  - Prepare a 10x Intermediate in sterile water containing 5% Tween-80 or 10% PEG-400.
  - Add the DMSO stock to this intermediate. The surfactant/polymer prevents crystal nucleation.
- Final Dosing: Add the Intermediate to the cell culture media.
  - Result: The drug is now dispersed as stable micelles or polymer-complexes rather than naked hydrophobic aggregates.

Part 4: Data & Specifications

Table 1: Estimated Solubility Profile of **Timirdine**

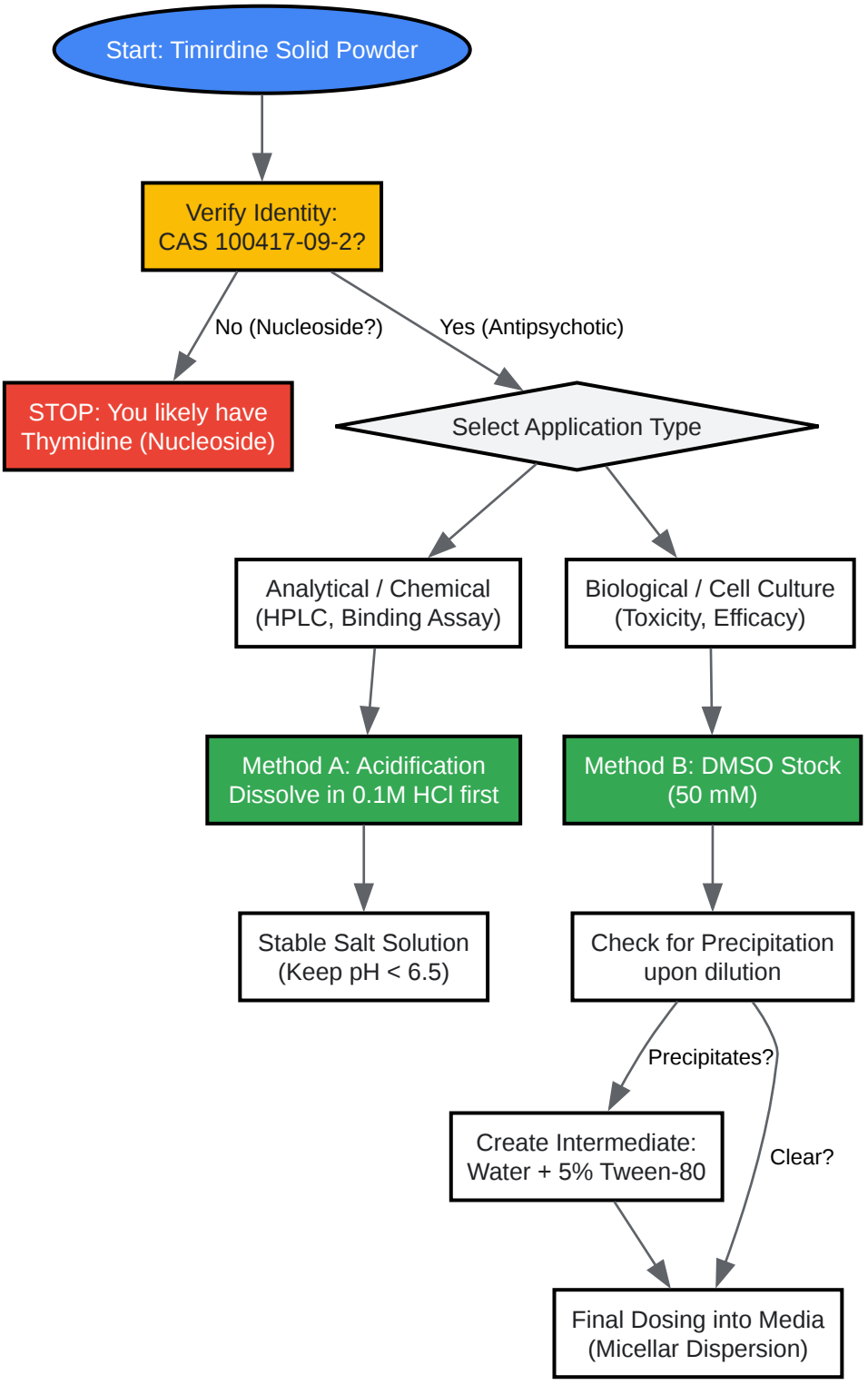
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Solvent System	Solubility State	Formulation Strategy
Water (pH 7.0)	Insoluble (< 0.1 mg/mL)	Avoid. Use acid or co-solvents.
0.1 N HCl	Soluble (> 10 mg/mL)	Forms salt in situ. Best for chemical analysis.
DMSO	Soluble (> 50 mM)	Standard stock solution. Store at -20°C.
Ethanol	Moderately Soluble	Use as secondary co-solvent if DMSO is toxic.
PBS (pH 7.4)	Unstable (Precipitates)	Requires carrier (Cyclodextrin/Tween).

Part 5: Decision Logic (Visualization)

The following diagram illustrates the decision process for selecting the correct solubilization method based on your experimental constraints.

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Caption: Decision tree for solubilizing **Timirdine** based on assay requirements. Green nodes indicate successful solubilization states.

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Part 6: Frequently Asked Questions (FAQ)

Q1: My solution turns cloudy immediately after adding the DMSO stock to the media. Why? A: This is the "Crash-Out" effect. You exceeded the aqueous solubility limit of the free base.

- Fix: Use the "Intermediate Dilution" method (Workflow B). Pre-diluting the DMSO stock into a solution containing a surfactant (Tween-80) or polymer (PEG-400) provides a protective shell around the drug molecules before they hit the high-salt, high-pH environment of the media.

Q2: Can I use heat to dissolve **Timirdine** in water? A: Heat may temporarily dissolve the compound, but it will likely re-precipitate upon cooling (supersaturation). Furthermore, prolonged heating of the thiazolidine ring in water can lead to hydrolytic ring opening. Do not rely on heat alone.

Q3: Is **Timirdine** light-sensitive? A: Many chlorinated aniline derivatives are susceptible to photo-degradation.

- Recommendation: Store solid powder and DMSO stocks in amber vials. Perform solubilization steps under low light if possible.

Q4: I see "**Timirdine**" listed as an antipsychotic, but I thought it was a nucleoside? A: You are confusing it with Thymidine.

- **Timirdine** (CAS 100417-09-2): Antipsychotic, insoluble base.
- Thymidine (CAS 50-89-5): DNA building block, soluble.
- Always check the CAS number on your vial before starting.

Part 7: References

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